

What is Ethyl Tetradecanoate-d27 and its chemical properties?

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Compound of Interest

Compound Name: Ethyl Tetradecanoate-d27

Cat. No.: B565284

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An In-depth Technical Guide to Ethyl Tetradecanoate-d27

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl Tetradecanoate-d27 is the deuterated form of ethyl myristate, an ethyl ester of the saturated fatty acid, myristic acid. In the scientific community, particularly in the realms of pharmacology and metabolic research, isotopically labeled compounds like Ethyl Tetradecanoate-d27 are invaluable tools. The substitution of 27 hydrogen atoms with deuterium atoms in the tetradecanoyl chain renders the molecule heavier, allowing it to be distinguished from its endogenous, non-deuterated counterpart by mass spectrometry. This property enables researchers to trace the metabolic fate of the ethyl tetradecanoate molecule in vivo and in vitro, providing critical insights into lipid metabolism, pharmacokinetics, and the mechanisms of drug action. This guide provides a comprehensive overview of the chemical properties, metabolic significance, and experimental applications of Ethyl Tetradecanoate-d27.

Chemical Properties

Ethyl Tetradecanoate-d27 is a stable, non-radioactive isotopically labeled compound. Its physical and chemical properties are very similar to that of the unlabeled Ethyl Tetradecanoate,



with the primary difference being its increased molecular weight due to the presence of deuterium.

Property	Value	Reference
Chemical Name	Ethyl (2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9, 10,10,11,11,12,12,13,13,14,14 ,14-d27)tetradecanoate	
Synonyms	Ethyl myristate-d27, Myristic acid-d27 ethyl ester	
CAS Number	1113009-11-2	[1]
Molecular Formula	C16H5D27O2	[1]
Molecular Weight	283.59 g/mol	[1]
Appearance	Not explicitly stated, likely a colorless liquid or solid, similar to the non-deuterated form.	
Solubility	Expected to be soluble in organic solvents like ethanol, methanol, and chloroform.	_
Storage	Recommended storage at 2-8°C in a refrigerator.[1]	_

Metabolic Fate and Signaling Pathways

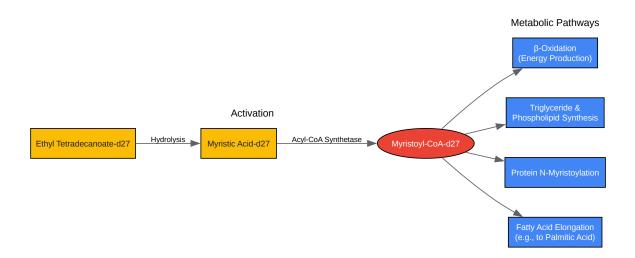
Upon administration, **Ethyl Tetradecanoate-d27** is expected to follow the metabolic pathways of its non-deuterated analog, myristic acid, after hydrolysis of the ethyl ester. The deuterated myristoyl group can be traced as it is incorporated into various cellular components and participates in key metabolic processes. The primary metabolic pathways include:

 Activation to Myristoyl-CoA: Myristic acid is activated to myristoyl-CoA by acyl-CoA synthetases.[2]



- β-Oxidation: Myristoyl-CoA can enter the mitochondria and undergo β-oxidation to produce acetyl-CoA, which then enters the citric acid cycle for energy production.
- Incorporation into Lipids: Myristoyl-CoA is a substrate for the synthesis of various complex lipids, including triglycerides for energy storage and phospholipids as structural components of cell membranes.[2][3]
- Protein N-Myristoylation: Myristic acid can be co-translationally attached to the N-terminal glycine of a variety of proteins, a process known as N-myristoylation. This modification is crucial for the function and localization of these proteins.
- Elongation: Myristoyl-CoA can be elongated by fatty acid elongases to form longer-chain fatty acids like palmitic acid (C16:0).[2]

The following diagram illustrates the central role of myristoyl-CoA in cellular metabolism.



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Metabolic fate of the myristoyl group.



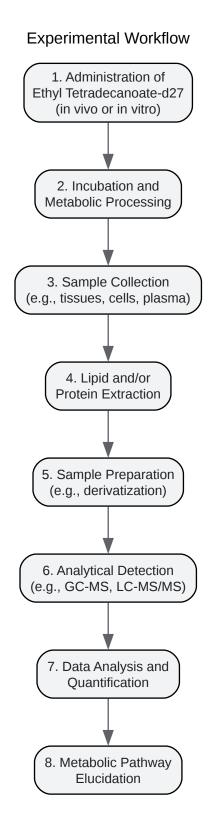
Experimental Protocols

The use of **Ethyl Tetradecanoate-d27** in research typically involves its administration to a biological system, followed by the extraction and analysis of lipids and proteins to determine the incorporation and distribution of the deuterated myristoyl group.

General Experimental Workflow

The following diagram outlines a typical workflow for a metabolic tracing experiment using **Ethyl Tetradecanoate-d27**.





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